

An In-depth Technical Guide to Trioctyldodecyl Citrate: Molecular Structure and Characterization

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Compound of Interest

Compound Name: *Trioctyldodecyl citrate*

Cat. No.: B135358

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Abstract

Trioctyldodecyl citrate is a tri-ester of citric acid and 2-octyldodecanol, finding applications in cosmetics and personal care products as an emollient and skin-conditioning agent.^{[1][2][3]} This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, a putative synthesis protocol, and detailed methodologies for its characterization using modern analytical techniques. Due to the limited availability of direct experimental data in peer-reviewed literature, this guide presents predicted spectroscopic data based on the analysis of analogous compounds and fundamental principles of chemical structure and reactivity.

Molecular Structure and Physicochemical Properties

Trioctyldodecyl citrate is a large, branched-chain ester with the IUPAC name tris(2-octyldodecyl) 2-hydroxypropane-1,2,3-tricarboxylate.^[4] Its structure consists of a central citric acid core esterified with three bulky 2-octyldodecanol alcohol chains. This molecular architecture imparts significant hydrophobicity and contributes to its properties as a skin-conditioning agent and emollient.

Below is a diagram illustrating the molecular structure of **Trioctyldodecyl citrate**.

Caption: Molecular Structure of **Trioctyldodecyl Citrate**.

Physicochemical Data

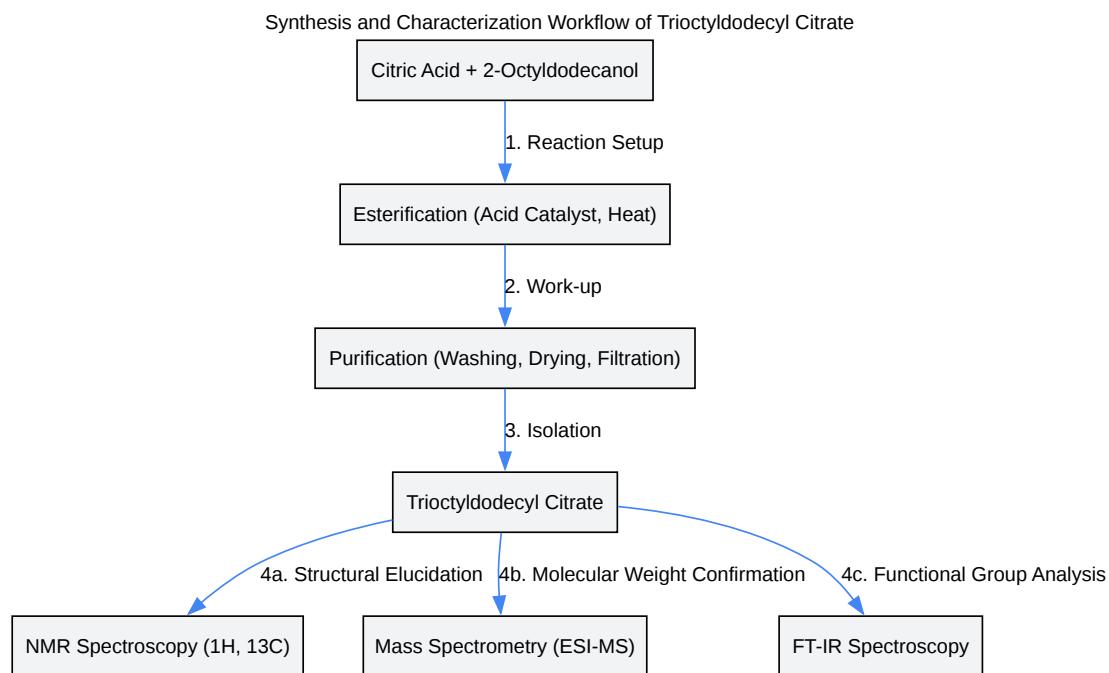
The following table summarizes the key physicochemical properties of **Trioctyldodecyl citrate**.

Property	Value	Reference
Molecular Formula	C ₆₆ H ₁₂₈ O ₇	[4]
Molecular Weight	1033.7 g/mol	[4]
CAS Number	126121-35-5	[4]
IUPAC Name	tris(2-octyldodecyl) 2-hydroxypropane-1,2,3-tricarboxylate	[4]
SMILES	CCCCCCCCCC(CCCCCC)C)COC(=O)CC(CC(=O)OCC(CCCCCCCC)C)C(=O)OCC(CCCCCCCC)CCCCCCCCC)O	[4]
Appearance	Clear to hazy liquid at 20 °C and 101.3 kPa	
Density	Approximately 0.917 g/cm ³	
Boiling Point	> 200 °C at 101.3 kPa	
Melting Point	< 20 °C	
Water Solubility	Low (expected based on structure)	

Synthesis of Trioctyldodecyl Citrate

The synthesis of **Trioctyldodecyl citrate** can be achieved through the direct esterification of citric acid with 2-octyldodecanol. This reaction is typically catalyzed by an acid catalyst and

driven to completion by the removal of water. A plausible synthetic route is outlined below, adapted from procedures for similar alkyl citrates.[\[5\]](#)[\[6\]](#)



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